Pantoprazole Magnesium Dihydrate: A Comprehensive Technical Review

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Compound of Interest	
Compound Name:	*Pantoprazole magnesium dihydrate*
CAS No.:	*471293-63-7*
Cat. No.:	*B12778572*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **pantoprazole magnesium dihydrate**, a widely used proton pump inhibitor (PPI). The document details its molecular characteristics, mechanism of action, and relevant experimental methodologies, offering a valuable resource for professionals in pharmaceutical research and development.

Core Molecular and Physical Data

Pantoprazole magnesium dihydrate is the dihydrated magnesium salt of pantoprazole, a substituted benzimidazole derivative. The presence of magnesium and water of hydration influences its stability and pharmacokinetic profile. The precise molecular formula and weight are crucial for accurate dosage calculations and formulation development. Below is a summary of the molecular data for pantoprazole magnesium and its dihydrate form.

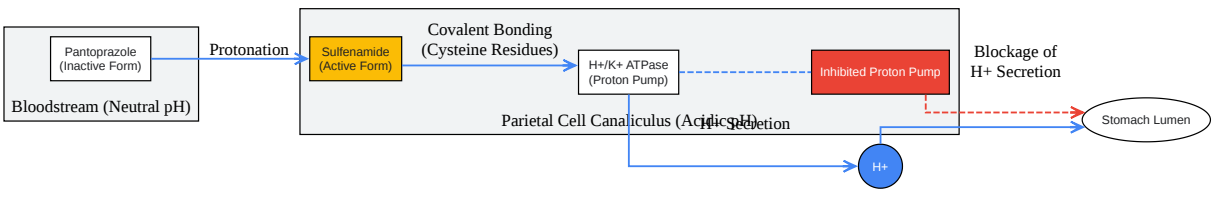
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Compound	Molecular Formula	Molecular Weight (g/mol)
Pantoprazole Magnesium	$C_{32}H_{28}F_4MgN_6O_8S_2$	789.0[1][2][3][4]
Pantoprazole Magnesium Dihydrate	$C_{32}H_{34}F_4MgN_6O_{10}S_2$	827.1[5][6]
Pantoprazole Magnesium Dihydrate	$C_{32}H_{32}F_4MgN_6O_{10}S_2$	825.06[7]

Mechanism of Action: Proton Pump Inhibition

Pantoprazole exerts its acid-suppressing effects by irreversibly inhibiting the gastric H^+/K^+-ATPase (proton pump) in parietal cells. This enzyme is the final step in the secretion of gastric acid into the stomach lumen.

The mechanism is a targeted process. Pantoprazole, being a weak base, selectively accumulates in the acidic environment of the secretory canaliculi of parietal cells. Here, it undergoes a proton-catalyzed conversion to its active form, a cyclic sulfenamide. This activated form then forms a covalent disulfide bond with cysteine residues on the alpha subunit of the H^+/K^+-ATPase, rendering the enzyme inactive.[1][5][7][8] This inhibition affects both basal and stimulated gastric acid secretion. The long duration of action, extending beyond 24 hours, is due to the irreversible nature of this binding, requiring the synthesis of new proton pumps to restore acid secretion.[7][8]



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Fig. 1: Mechanism of action of Pantoprazole.

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Experimental Protocols

Synthesis of **Pantoprazole Magnesium Dihydrate**

The synthesis of **pantoprazole magnesium dihydrate** can be achieved through several methods. A common laboratory-scale procedure involves the reaction of pantoprazole with a magnesium salt in a suitable solvent system.

Materials:

- Pantoprazole
- Magnesium methoxide or Magnesium chloride hexahydrate
- 2-Propanol or other suitable organic solvent (e.g., ethanol, acetone)
- Water

Procedure (Example using Magnesium Methoxide):

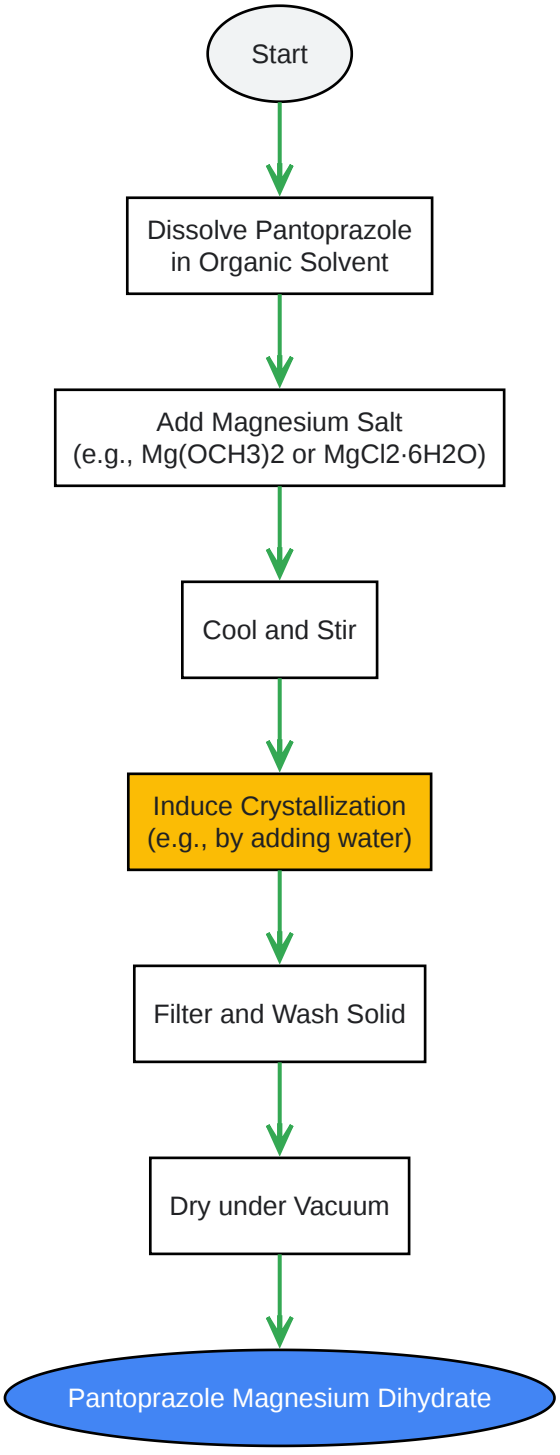
- Dissolve pantoprazole in 2-propanol at an elevated temperature (e.g., 60-70°C).
- Add solid magnesium methoxide to the solution.
- Allow the solution to cool while stirring.
- Filter the resulting solution.
- Add a controlled amount of water to induce crystallization of the dihydrate.
- Filter the crystalline solid, wash with water, and dry under vacuum at a controlled temperature (e.g., 50°C) until a constant weight is achieved.[6]

Procedure (Example using Magnesium Chloride):

- Dissolve pantoprazole sodium sesquihydrate in an organic solvent at 50-60°C.
- Add a solution of magnesium chloride hexahydrate in water dropwise.

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- Allow the solution to cool with stirring to facilitate precipitation.
- Filter the precipitated solid, wash with the organic solvent, and dry under vacuum at 50°C.[6]



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Fig. 2: General workflow for the synthesis of **Pantoprazole Magnesium Dihydrate**.

Analytical Method for Pantoprazole Quantification by RP-HPLC

Reverse-phase high-performance liquid chromatography (RP-HPLC) is a standard method for the quantification of pantoprazole in bulk drug and pharmaceutical formulations.

Instrumentation:

- HPLC system with a UV detector
- C8 or C18 analytical column (e.g., 250 x 4.6mm, 5 µm particle size)

Chromatographic Conditions (Example):

- Mobile Phase: A mixture of a buffer (e.g., dipotassium hydrogen phosphate adjusted to a specific pH) and an organic solvent (e.g., methanol or acetonitrile) in a defined ratio (e.g., 50:50 v/v).
- Flow Rate: Typically 1.0 to 1.2 mL/min.[9]
- Detection Wavelength: 226 nm or 215 nm.[9]
- Injection Volume: 20 µL.
- Column Temperature: Ambient.

Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve a known amount of pantoprazole reference standard in a suitable solvent (e.g., water or mobile phase) to obtain a stock solution of known concentration.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution to different concentrations.
- Sample Preparation (from tablets):

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- Weigh and finely powder a number of tablets (e.g., 10) to determine the average tablet weight.
- Accurately weigh a portion of the powder equivalent to a specific amount of pantoprazole and transfer it to a volumetric flask.
- Add a suitable solvent, sonicate to dissolve the pantoprazole, and dilute to the mark.
- Filter the solution through a 0.45 µm membrane filter before injection.[9]

Analysis and Quantification:

- Inject the standard solutions to construct a calibration curve by plotting peak area against concentration.
- Inject the sample solution and determine the peak area.
- Calculate the concentration of pantoprazole in the sample using the calibration curve.
- The method should be validated for parameters such as linearity, precision, accuracy, specificity, and robustness as per ICH guidelines.[9]

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References

- 1. What is the mechanism of S-pantoprazole sodium? [synapse.patsnap.com]
- 2. Buy Pantoprazole magnesium dihydrate | 471293-63-7 [smolecule.com]
- 3. droracle.ai [droracle.ai]
- 4. CZ293734B6 - Pantoprazole magnesium dihydrate and pharmaceutical compositions in which the dihydrate is comprised - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]

- 6. CZ2001621A3 - Pantoprazole magnesium dihydrate - Google Patents [patents.google.com]
- 7. droracle.ai [droracle.ai]
- 8. Pantoprazole - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. ijaerd.org [ijaerd.org]
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